

Synthesis of Psammaplysene B: A Detailed Guide to Starting Materials and Protocols

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Compound of Interest

Compound Name: *Psammaplysene B*

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Introduction

Psammaplysene B is a marine natural product isolated from sponges of the *Psammaplysilla* genus. It belongs to the family of bromotyrosine alkaloids and has garnered significant interest due to its biological activities, including the inhibition of FOXO1a (Forkhead box protein O1) nuclear export.^[1] This document provides detailed application notes and protocols for the synthesis of **Psammaplysene B**, with a focus on the key starting materials and synthetic transformations. The methodologies outlined are based on the total synthesis reported by Georgiades and Clardy.^{[1][2][3]}

Synthetic Strategy Overview

The total synthesis of **Psammaplysene B** is a convergent process that involves the preparation of two key fragments: a carboxylic acid moiety and an amine moiety. Both fragments are synthesized from a common starting material, 4-iodophenol.^{[1][2][3]} These fragments are then coupled in the final step to yield the target molecule.

Data Presentation: Key Synthetic Intermediates and Yields

The following table summarizes the key starting materials and intermediates in the synthesis of **Psammaplysene B**, along with the reported yields for each transformation.

Starting Material/Intermediate	Transformation	Product	Yield (%)
4-Iodophenol	Dibromination	2,6-Dibromo-4-iodophenol	Not Specified
2,6-Dibromo-4-iodophenol	O-Alkylation with Ns-protected 3-bromopropylamine	N-(3-((3,5-dibromo-4-iodophenoxy)methyl)propyl)-2-nitrobenzenesulfonamide	70% ^[1]
N-(3-((3,5-dibromo-4-iodophenoxy)methyl)propyl)-2-nitrobenzenesulfonamide	N-Methylation (Fukuyama's method)	N-(3-((3,5-dibromo-4-iodophenoxy)methyl)propyl)-N-methyl-2-nitrobenzenesulfonamide	94% ^[1]
N-(3-((3,5-dibromo-4-iodophenoxy)methyl)propyl)-N-methyl-2-nitrobenzenesulfonamide	Heck Reaction with methyl acrylate	Methyl (E)-3-(3,5-dibromo-4-(3-(N-methyl-2-nitrophenylsulfonamido)propoxy)phenyl)acrylate	89% ^[1]
Methyl (E)-3-(3,5-dibromo-4-(3-(N-methyl-2-nitrophenylsulfonamido)propoxy)phenyl)acrylate	Hydrolysis	(E)-3-(3,5-dibromo-4-(3-(N-methyl-2-nitrophenylsulfonamido)propoxy)phenyl)acrylic acid (Acid Fragment)	95% ^[1]
2,6-Dibromo-4-iodophenol	O-Alkylation with Boc-protected 3-bromopropylamine	tert-butyl 3-((3,5-dibromo-4-iodophenoxy)methyl)propyl)carbamate	96% ^[3]
tert-butyl 3-((3,5-dibromo-4-	Sonogashira Coupling	tert-butyl 3-((3,5-dibromo-4-((trimethylsilyl)ethynyl)	Not Specified

iodophenoxy)methyl)propyl)carbamate		phenoxy)methyl)propyl)carbamate	
tert-butyl (3-((3,5-dibromo-4-((trimethylsilyl)ethynyl)phenoxy)methyl)propyl)carbamate	Desilylation and Amination	Amine Fragment	Not Specified
Acid Fragment and Amine Fragment	Amide Coupling	Ns-protected Psammaplysene B	88% ^[1] ^[3]
Ns-protected Psammaplysene B	Ns-Deprotection	Psammaplysene B	86% ^[1] ^[3]

Experimental Protocols

Synthesis of the Acid Fragment

1. O-Alkylation of 2,6-Dibromo-4-iodophenol:

- To a solution of 2,6-dibromo-4-iodophenol in a suitable solvent such as DMF, add a base like potassium carbonate.
- Add Ns-protected 3-bromopropylamine to the mixture.
- Stir the reaction at room temperature until completion (monitored by TLC).
- Work up the reaction by quenching with water and extracting with an organic solvent.
- Purify the product by column chromatography.

2. N-Methylation via Fukuyama's Method:

- Dissolve the Ns-protected amine in an appropriate solvent like toluene.
- Add triphenylphosphine and diethyl azodicarboxylate (DEAD).
- Add methanol to the reaction mixture.

- Stir at room temperature until the starting material is consumed.
- Purify the resulting N-methylated product by chromatography.^[1]

3. Heck Reaction:

- Combine the N-methylated intermediate, a palladium catalyst (e.g., Pd(OAc)₂), a phosphine ligand, and a base in a suitable solvent.
- Add methyl acrylate to the mixture.
- Heat the reaction under an inert atmosphere until completion.
- After cooling, filter the reaction mixture and purify the product.^[1]

4. Hydrolysis of the Methyl Ester:

- Dissolve the methyl ester in a mixture of THF and water.
- Add a base such as lithium hydroxide.
- Stir at room temperature until the hydrolysis is complete.
- Acidify the reaction mixture and extract the carboxylic acid product.

Synthesis of the Amine Fragment

The synthesis of the amine fragment also commences from 2,6-dibromo-4-iodophenol and involves an O-alkylation with a protected aminopropyl group, followed by a Sonogashira coupling to introduce the side chain, which is then further functionalized.

Final Assembly and Deprotection

1. Amide Coupling:

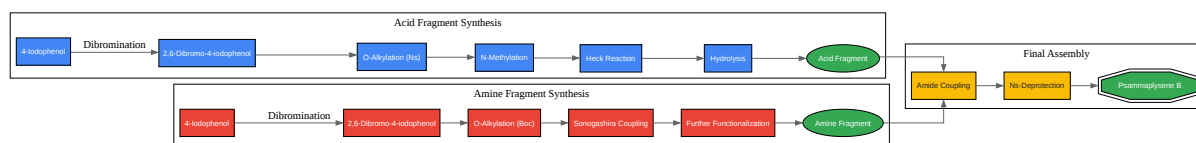
- Dissolve the carboxylic acid fragment and the amine fragment in THF.
- Add triethylamine followed by diethylphosphocyanidate.

- Stir the reaction at room temperature to form the Ns-protected **Psammaplysene B**.^{[1][3]}

2. Ns-Deprotection:

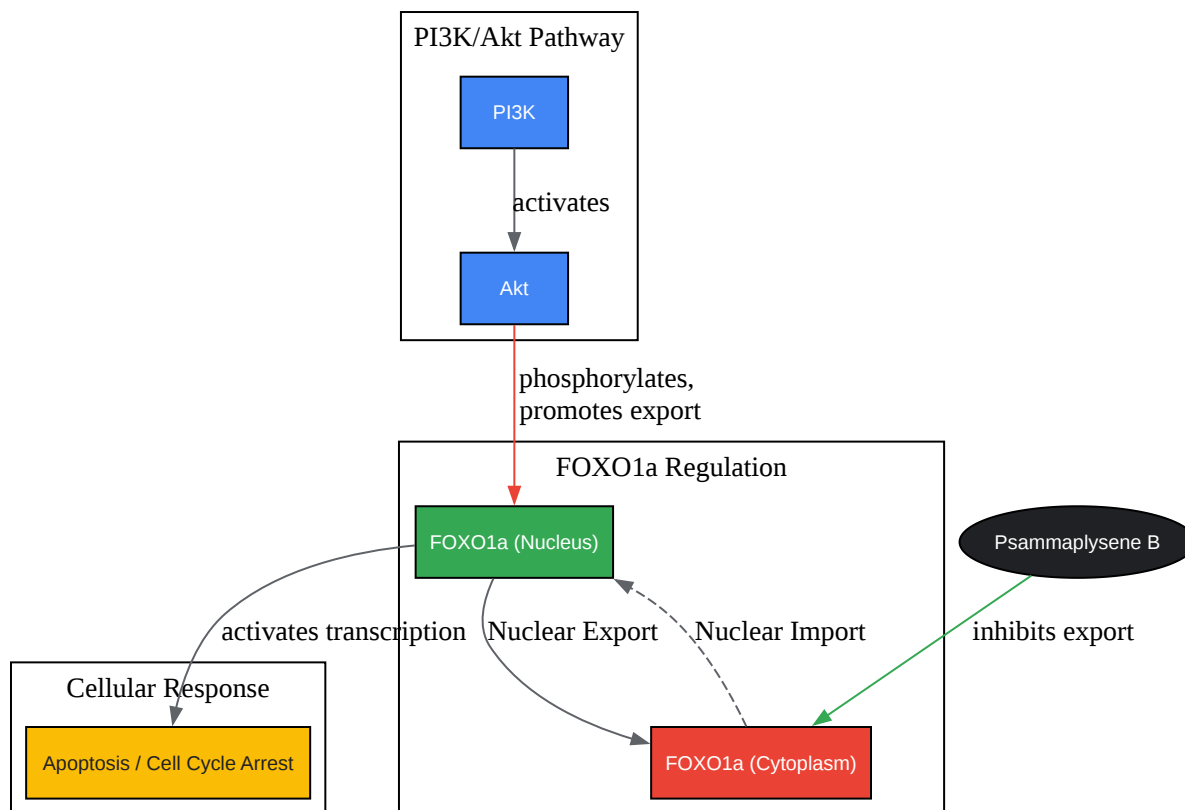
- To a solution of the Ns-protected **Psammaplysene B** in acetonitrile, add cesium carbonate and thiophenol.
- Stir the mixture at room temperature to effect the deprotection.
- Purify the final product, **Psammaplysene B**, by chromatography.^{[1][3]}

Visualizations



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Caption: Synthetic workflow for **Psammaplysene B**.



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Caption: Inhibition of FOXO1a nuclear export by **Psammaplysene B**.

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References

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